# Application Notes and Protocols for Urovision in Small Animal Imaging

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Urovision* |
| *CAS No.:* | *8064-12-8* |
| *Cat. No.:* | *B1260098* |

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## Introduction

**Urovision**™ is a sterile, aqueous solution containing a mixture of sodium amidotrizoate and meglumine amidotrizoate. It is a radiopaque, ionic, high-osmolar contrast agent used for X-ray imaging. In the context of small animal imaging, **Urovision**, and similar iodinated contrast media, are invaluable tools for the visualization of the urinary tract, including the kidneys, ureters, and bladder. This document provides detailed application notes and protocols for the administration of **Urovision** for urographic studies in small animal models, with a particular focus on micro-Computed Tomography (micro-CT).

These protocols are intended to serve as a guide and may require optimization based on the specific research question, animal model, and imaging system used.

## Core Principles of Urographic Imaging with Urovision

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Following intravenous administration, **Urovision** is rapidly distributed throughout the extracellular fluid. It is primarily excreted unchanged by glomerular filtration in the kidneys. This physiological process allows for the sequential visualization of different phases of urinary excretion:

- Nephrographic Phase: Characterized by the accumulation of the contrast agent in the renal parenchyma, providing an enhanced view of the kidney tissue itself. This phase occurs shortly after injection.
- Pyelographic Phase: Occurs as the contrast agent is concentrated in the renal pelvis and calyces, outlining the collecting system of the kidneys.
- Cystographic Phase: The final phase where the contrast agent fills the urinary bladder, allowing for the assessment of its structure and integrity.

# Data Presentation

## Pharmacokinetic Parameters of Diatrizoate in Rodents (Intravenous Administration)

The following table summarizes key pharmacokinetic parameters for diatrizoate, the active component of **Urovision**, following intravenous administration in rats. This data is essential for planning the timing of image acquisition to capture the desired excretory phases.

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| Parameter | Value (Rat) | Unit | Description |
|---|---|---|---|
| Elimination Half-life (t½) | ~1.22 | hours | Time taken for the plasma concentration of the drug to reduce by half. |
| Clearance (CL) | ~0.60 | L/h | The volume of plasma cleared of the drug per unit time. |
| Volume of Distribution (Vz) | ~1.05 | L | The theoretical volume that would be necessary to contain the total amount of an administered drug at the same concentration that it is observed in the blood plasma. |
| Mean Residence Time (MRT) | ~1.05 | hours | The average time the drug molecules stay in the body. |

Data derived from studies on diclofenac sodium in rats, presented here as an illustrative example of pharmacokinetic parameters for a substance with rapid renal excretion. Specific pharmacokinetic data for diatrizoate in mice and rats is limited in publicly available literature, and researchers are encouraged to perform pilot studies to determine optimal imaging windows for their specific models and experimental conditions.

## Recommended Dosages for Intravenous Urography

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| Animal Model | Contrast Agent | Dosage (Iodine Content) | Administration |
|---|---|---|---|
| Mouse | Diatrizoate-based | 1.75 | g I/kg |
| Rat | Diatrizoate-based | 800 | mg $I_2$/kg |
| Dog | Iodinated Contrast Media | 880 | mg I/kg |

Note: **Urovision** contains a specific concentration of iodine. The required volume for injection should be calculated based on the animal's body weight and the iodine concentration of the **Urovision** formulation being used.

# Experimental Protocols

## Protocol 1: Intravenous Urography in Mice using Micro-CT

This protocol is designed for the general assessment of the urinary tract in mice.

Materials:

- **Urovision**™ or equivalent diatrizoate-based contrast agent
- Sterile 0.9% saline
- Anesthetic agent (e.g., isoflurane)
- Heating pad to maintain body temperature
- 27-30 gauge needle and syringe
- Micro-CT scanner
- Animal monitoring equipment (respiratory and temperature)

Procedure:

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- Animal Preparation:
  - Fast the mouse for 4-6 hours prior to the procedure to reduce gastrointestinal content, which can interfere with imaging. Allow free access to water to ensure adequate hydration.
  - Anesthetize the mouse using a suitable anesthetic protocol (e.g., 1.5-2.5% isoflurane in oxygen).
  - Place the anesthetized mouse on the imaging bed of the micro-CT scanner, ensuring it is positioned for optimal imaging of the abdominal region.
  - Maintain the animal's body temperature using a heating pad.
- Contrast Administration:
  - Administer a bolus injection of **Urovision** via the tail vein. The recommended dose is 1.75 g of iodine per kilogram of body weight.[1]
  - The injection should be performed smoothly and steadily.
- Micro-CT Imaging:
  - Scout Scan: Perform a low-dose scout scan to confirm the animal's position.
  - Pre-contrast Scan: Acquire a baseline scan of the abdomen before contrast administration.
  - Post-contrast Scans:
    - Nephrographic Phase: Begin scanning immediately to 2 minutes post-injection.
    - Pyelographic Phase: Acquire scans between 5 and 15 minutes post-injection.
    - Cystographic Phase: Scan at 30 minutes or later post-injection to visualize the filled bladder.
  - Scanning Parameters (Example):

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- X-ray tube voltage: 50-70 kVp
- X-ray tube current: 200-500 µA
- Exposure time: 100-300 ms per projection
- Voxel size: 50-100 µm
- Respiratory gating is recommended to minimize motion artifacts.

- Post-Procedure:
  - Monitor the animal until it has fully recovered from anesthesia.
  - Provide easy access to food and water.

## Protocol 2: Intravenous Urography in Rats using Micro-CT

This protocol is adapted for use in rats, which have a larger body size compared to mice.

Materials:

- **Urovision**™ or equivalent diatrizoate-based contrast agent
- Sterile 0.9% saline
- Anesthetic agent (e.g., isoflurane)
- Heating pad
- 23-25 gauge needle and syringe
- Micro-CT scanner
- Animal monitoring equipment

Procedure:

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- Animal Preparation:
  - Fast the rat for 6-12 hours with free access to water.
  - Anesthetize the rat and position it on the micro-CT scanner bed.
  - Maintain body temperature throughout the procedure.
- Contrast Administration:
  - Administer a bolus injection of **Urovision** via the tail vein or another appropriate vessel. A dose of 800 mg of iodine per kilogram of body weight is recommended.
  - The injection should be administered over approximately 30-60 seconds.
- Micro-CT Imaging:
  - Follow a similar scanning timeline as described for the mouse protocol, adjusting for potential differences in excretion rates.
  - Nephrographic Phase: 1-3 minutes post-injection.
  - Pyelographic Phase: 5-20 minutes post-injection.
  - Cystographic Phase: 30-60 minutes post-injection.
  - Scanning Parameters (Example):
    - X-ray tube voltage: 60-80 kVp
    - X-ray tube current: 300-600 µA
    - Exposure time: 150-400 ms per projection
    - Voxel size: 80-150 µm
    - Respiratory gating is highly recommended.
- Post-Procedure:

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- Ensure the rat is fully recovered from anesthesia before returning it to its cage.
- Provide food and water.

# Visualizations

## Experimental Workflow for Intravenous Urography in Small Animals

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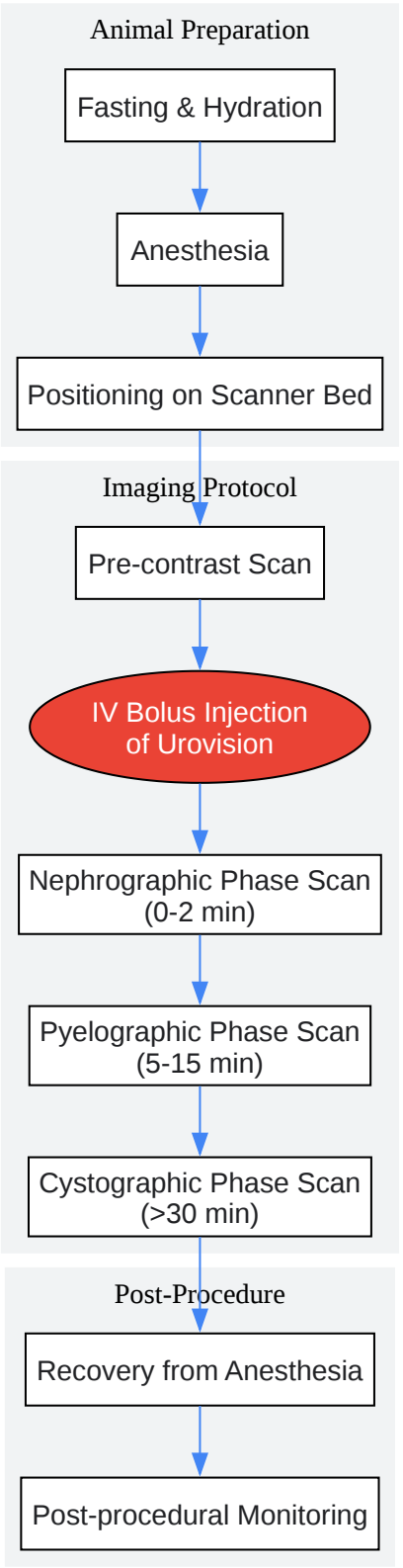


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Caption: Workflow for intravenous urography using **Urovision** in small animals.

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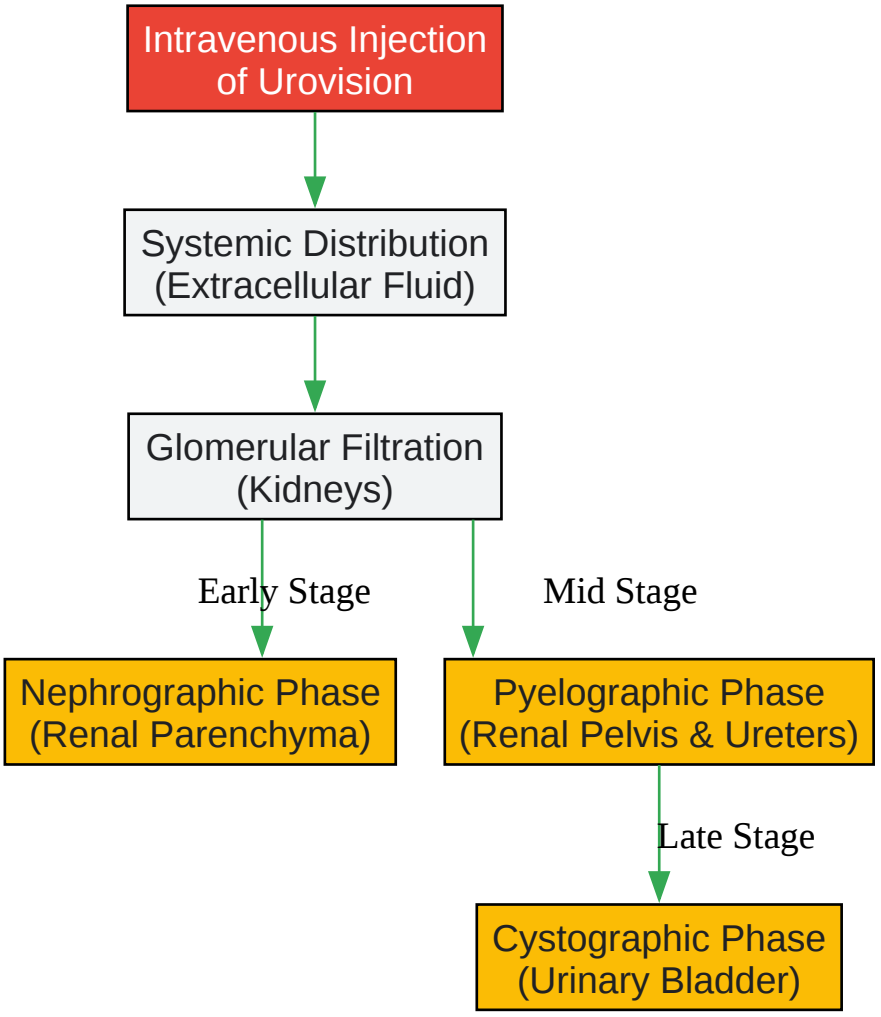
# Logical Relationship of **Urovision** Excretion and Imaging Phases

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Caption: The physiological process of **Urovision** excretion and corresponding imaging phases.

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## References

- 1. researchgate.net [researchgate.net]
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